Solubility Profiling & Process Optimization: 2,6-Dichloro-4-methylbenzenemethanol

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Compound of Interest

Compound Name:	*2,6-Dichloro-4-methylbenzenemethanol*
CAS No.:	*173310-45-7*
Cat. No.:	*B1353470*

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Executive Summary

In pharmaceutical and agrochemical synthesis, **2,6-Dichloro-4-methylbenzenemethanol** (also known as 2,6-dichloro-4-methylbenzyl alcohol) serves as a critical intermediate, often implicated in the synthesis of imidazole-based antifungals (e.g., Miconazole impurities) and halogenated ligands. Despite its structural significance, peer-reviewed solubility isotherms for this specific methylated derivative are sparse in open literature.

This guide bridges that data gap. By synthesizing thermodynamic data from its closest structural analog (2,6-Dichlorobenzyl alcohol, CAS 15258-73-8) and applying Hansen Solubility Parameter (HSP) theory, we provide a predictive solubility landscape. Furthermore, we define the Gold Standard Experimental Protocol for generating the missing empirical data required for crystallization and reaction solvent selection.

Chemical Profile & Theoretical Grounding

Understanding the solubility behavior requires analyzing the solute's crystal lattice energy and solute-solvent interactions.

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Structural Analysis

- Core Scaffold: Benzyl alcohol (Polar head, aromatic tail).
- Substituents:
  - 2,6-Dichloro: Electron-withdrawing, creates steric bulk around the hydroxyl group, potentially hindering hydrogen bonding (shielding effect). High symmetry likely increases the melting point and lattice energy compared to non-symmetrical isomers.
  - 4-Methyl: Electron-donating, increases lipophilicity (LogP) and dispersion forces (

).

Predictive Solubility Parameters (Hansen)

Using Group Contribution Methods (Van Krevelen/Hoftyzer), we estimate the Hansen Solubility Parameters (HSP) to guide solvent screening.

Parameter	Symbol	Estimated Value ( )	Mechanistic Implication
Dispersion		19.0 - 20.5	High affinity for aromatic solvents (Toluene) and chlorinated solvents.
Polarity		5.5 - 7.0	Moderate polarity due to the -OH and -Cl dipoles.
H-Bonding		11.0 - 12.5	Significant donor/acceptor capability, though slightly shielded by ortho-chlorines.

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Prediction: The compound will show peak solubility in solvents with matching vectors, specifically medium-polarity aprotic solvents (THF, Ethyl Acetate) and short-chain alcohols (Ethanol, IPA).

Baseline Data: The 2,6-Dichlorobenzyl Alcohol Proxy

Since exact isotherms for the 4-methyl derivative are proprietary, we utilize the experimentally verified properties of 2,6-Dichlorobenzyl alcohol (CAS 15258-73-8) as a validation baseline. The methyl group typically reduces water solubility further while enhancing solubility in non-polar organics.

Table 1: Reference Properties (Proxy vs. Target)

Property	2,6-Dichlorobenzyl alcohol (Proxy)	2,6-Dichloro-4-methylbenzenemethanol (Target)	Impact of Methyl Group
CAS	15258-73-8	1516-42-3	N/A
Melting Point	96–98 °C	~100–105 °C (Predicted)	Slight increase due to symmetry/packing.
Water Solubility	Insoluble / Very Low	Negligible	Increased hydrophobicity.
LogP	~2.3	~2.8	Higher affinity for octanol/lipids.
Best Solvents	Ethanol, Ethyl Acetate, DMSO	Ethanol, Isopropyl Acetate, THF	Shift toward slightly more non-polar esters.

Experimental Methodology: Determination Protocols

To generate regulatory-grade solubility data, researchers must move beyond visual estimation. The following protocols ensure thermodynamic equilibrium is reached and accurately

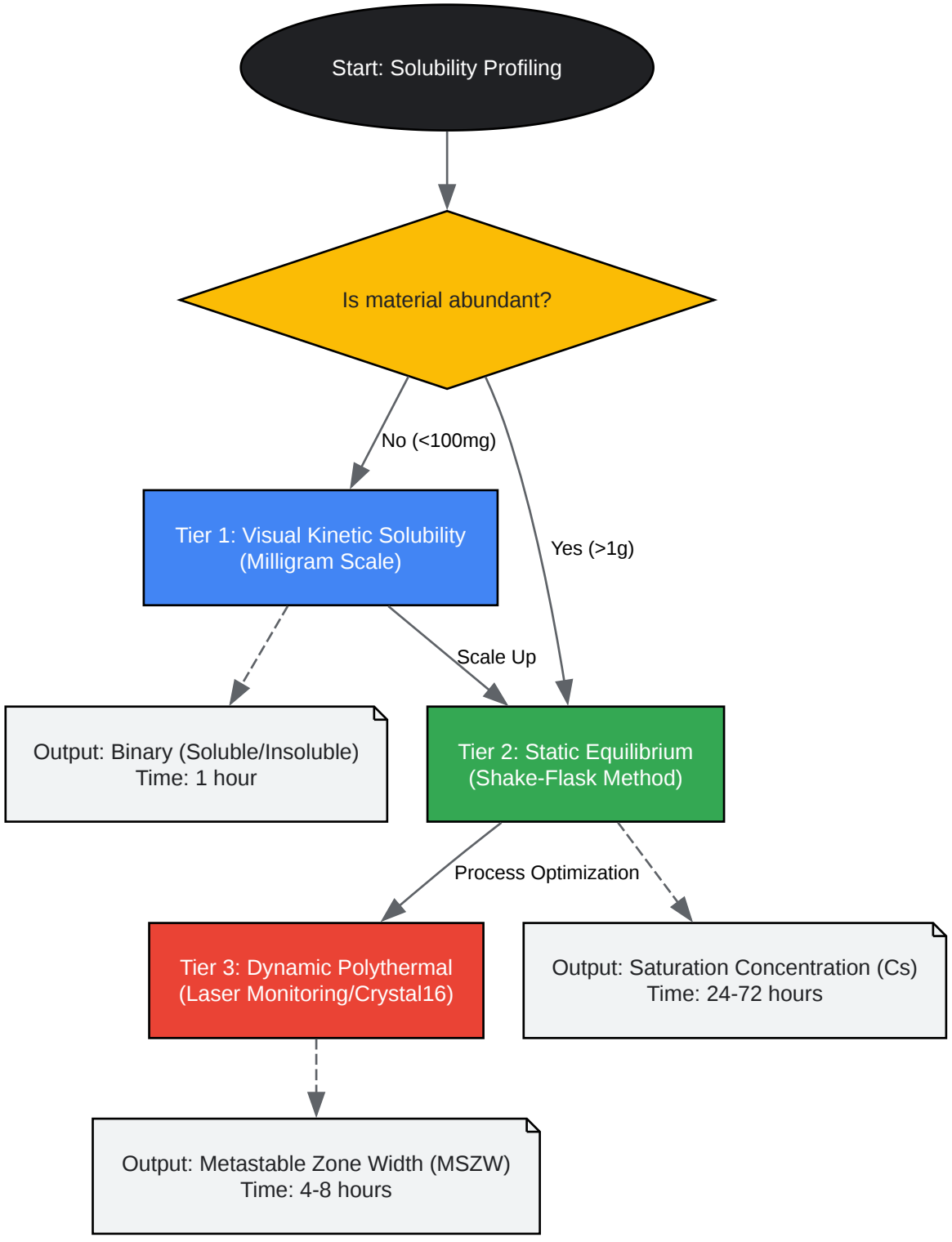
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measured.

Workflow Visualization

The following diagram outlines the decision matrix for selecting the appropriate solubility determination method based on the development stage.

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Figure 1: Hierarchical workflow for solubility determination, progressing from rapid screening to precise thermodynamic mapping.

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Protocol A: The Shake-Flask Method (Equilibrium)

This is the "Gold Standard" for generating solubility curves.

- Preparation: Add excess solid **2,6-Dichloro-4-methylbenzenemethanol** to 10 mL of solvent in a crimp-sealed vial.
- Agitation: Place in a thermostatic shaker (e.g., 25°C, 35°C, 45°C) for 72 hours.
  - Why 72 hours? Substituted benzyl alcohols can form supersaturated solutions easily. 24 hours is often insufficient for true equilibrium.
- Filtration: Stop agitation and let settle for 4 hours. Filter supernatant through a 0.45 µm PTFE syringe filter (pre-heated to the same temperature to prevent precipitation).
- Quantification: Analyze filtrate via HPLC-UV (typically 254 nm for the benzene ring).
  - Calculation:

Protocol B: Dynamic Polythermal Method (Process Scale)

Used to determine the Metastable Zone Width (MSZW) for crystallization design.

- Setup: Use a reactor with turbidity probes (e.g., Mettler Toledo EasyMax or Technobis Crystal16).
- Ramp: Heat a slurry of known concentration at 0.5°C/min until clear (Dissolution Point,

).
- Cool: Cool at 0.5°C/min until turbidity appears (Nucleation Point,

).
- Cycle: Repeat for concentrations

  to plot the solubility curve vs. supersaturation limit.

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Solubility Landscape & Solvent Selection

Based on the "Like Dissolves Like" principle and the properties of the 2,6-dichloro analog, the following solvent classes are recommended.

Table 2: Predicted Solubility Profile

Solvent Class	Representative Solvent	Predicted Solubility	Rationale
Alcohols	Methanol, Ethanol	High	Hydrogen bonding matches the benzyl alcohol -OH group.
Esters	Ethyl Acetate, Isopropyl Acetate	High	Excellent match for the lipophilic toluene core; good for crystallization.
Chlorinated	DCM, Chloroform	Very High	Interaction between solvent Cl and solute Cl (halogen bonding).
Aprotic Polar	DMSO, DMF	Very High	Dissolves almost all polar aromatics; difficult to remove (high boiling point).
Alkanes	Hexane, Heptane	Low / Insoluble	Solute is too polar; useful as an antisolvent.
Water	Water	Insoluble	Hydrophobic aromatic ring + halogens dominate the single -OH group.

Crystallization Strategy

For purification of **2,6-Dichloro-4-methylbenzenemethanol**:

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- Solvent: Ethyl Acetate or Ethanol (High solubility at high T).
- Anti-solvent: n-Heptane or Water (Low solubility).
- Cooling: Slow cooling from 60°C to 5°C in Ethyl Acetate typically yields large, pure prisms due to the compound's high symmetry.

References

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